

protocol for encapsulating siRNA with aminolipid LNPs

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Application Notes & Protocols

Topic: Protocol for Encapsulating siRNA with Aminolipid LNPs Audience: Researchers, scientists, and drug development professionals.

Guide to the Formulation and Characterization of siRNA-Loaded Lipid Nanoparticles Using a Microfluidic Platform

Abstract

The therapeutic potential of small interfering RNA (siRNA) is vast, yet its clinical translation hinges on the development of safe and effective delivery systems. Lipid nanoparticles (LNPs) have emerged as the leading platform for systemic siRNA delivery, culminating in the first FDA-approved RNAi therapeutic, Onpattro®[1]. This guide provides a comprehensive protocol for the formulation of siRNA-LNPs using ionizable aminolipids and a reproducible microfluidic mixing technique. We will delve into the rationale behind component selection, provide a

detailed step-by-step methodology for nanoparticle assembly, and outline the essential biophysical characterization techniques required to ensure the quality, potency, and stability of the final formulation.

Introduction: The Synergy of siRNA and Aminolipid LNPs

Small interfering RNAs are short, double-stranded RNA molecules that can trigger a natural cellular process called RNA interference (RNAi) to silence the expression of a specific target gene. However, naked siRNA molecules are highly susceptible to degradation by nucleases in the bloodstream and cannot efficiently cross cell membranes due to their size and net negative charge.

Lipid nanoparticles solve these challenges by encapsulating the fragile siRNA cargo in a protective lipid shell. A typical LNP formulation consists of four key lipid components: an ionizable cationic lipid, a helper phospholipid, cholesterol, and a PEGylated lipid[2][3]. The cornerstone of modern siRNA-LNPs is the ionizable aminolipid. These lipids possess a unique chemical structure with a pKa value typically between 6.0 and 7.0[2]. This property is critical for the LNP lifecycle:

- **During Formulation (Low pH):** At an acidic pH (e.g., pH 4), the amine headgroup of the lipid is protonated, acquiring a positive charge. This enables strong electrostatic interactions with the negatively charged phosphate backbone of the siRNA, driving efficient encapsulation.[4][5]
- **During Circulation (Neutral pH):** In the bloodstream (pH ~7.4), the aminolipid becomes largely neutral. This quasi-neutral surface charge reduces nonspecific interactions with serum proteins and non-target cells, minimizing toxicity and improving circulation time.[2]
- **Inside the Cell (Low pH):** After cellular uptake via endocytosis, the LNP is trafficked into an endosome, where the internal environment is acidic. The aminolipid again becomes positively charged, which is thought to facilitate the disruption of the endosomal membrane and release the siRNA cargo into the cytoplasm, a crucial step for therapeutic activity.[2][6]

This guide focuses on a robust and scalable formulation method using microfluidics, which offers precise control over the nanoprecipitation process, leading to LNPs with uniform size and

high encapsulation efficiency.[\[5\]](#)[\[7\]](#)[\[8\]](#)

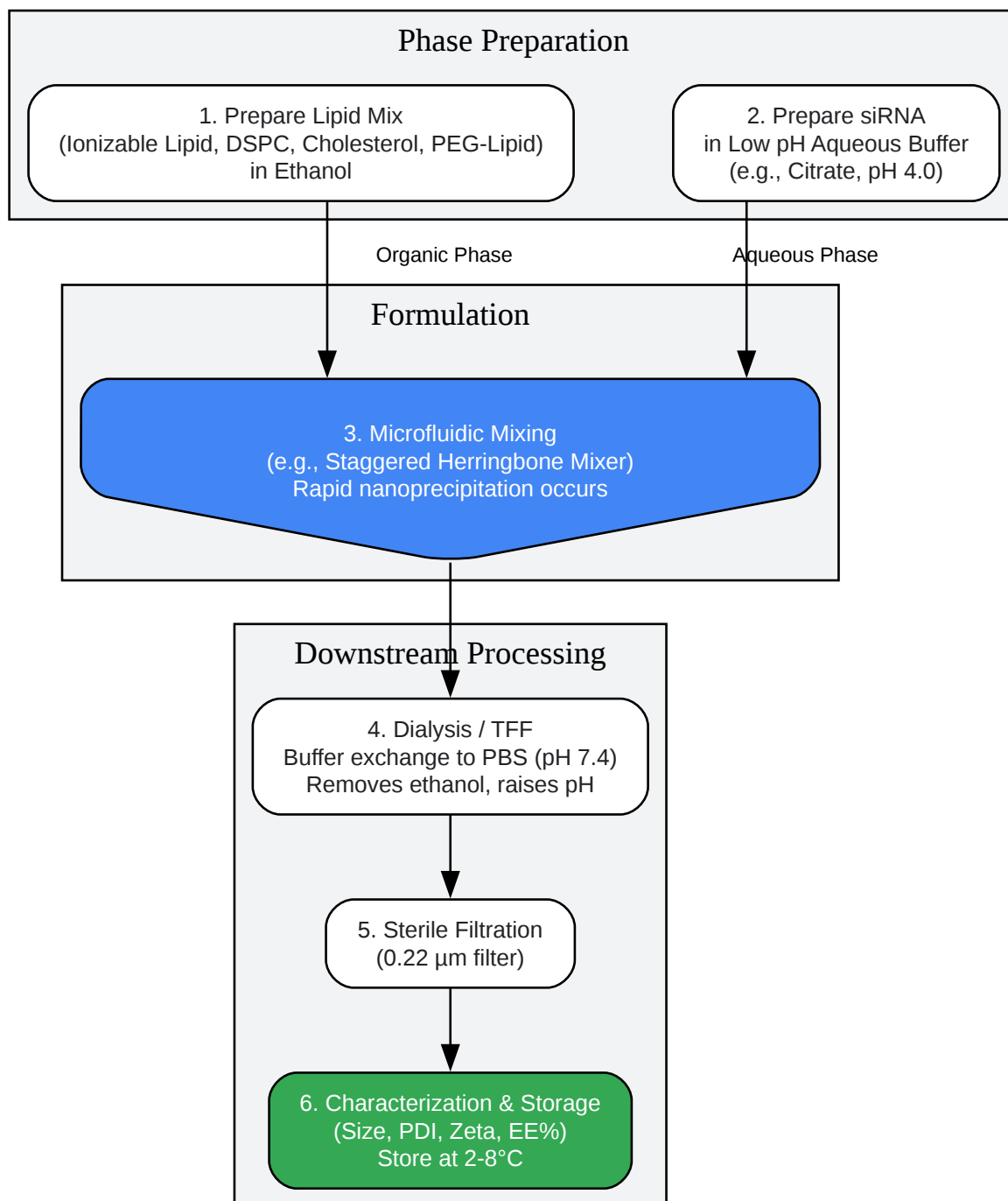
Principles of LNP Formulation: The Role of Each Component

The physicochemical properties and subsequent biological activity of siRNA-LNPs are determined by the interplay of its four lipid components.

- **Ionizable Aminolipid** (e.g., DLin-MC3-DMA, SM-102): As the primary functional component, this lipid is responsible for encapsulating the siRNA and mediating its endosomal escape[\[9\]](#). The choice of aminolipid is a major determinant of LNP potency and toxicity.
- **Helper Phospholipid** (e.g., DSPC): Distearoylphosphatidylcholine (DSPC) is a zwitterionic phospholipid that acts as a structural "helper" lipid. Its cylindrical shape provides bilayer stability, contributing to the structural integrity of the nanoparticle.[\[2\]](#)[\[6\]](#)[\[10\]](#) Studies have shown that a portion of the DSPC and cholesterol is internalized within the LNP core along with the siRNA, which is vital for stable encapsulation[\[1\]](#).
- **Cholesterol**: This essential structural component modulates the fluidity and integrity of the lipid bilayer[\[11\]](#). It fills the gaps between the other lipid molecules, enhancing particle stability and preventing drug leakage from the nanoparticle core[\[2\]](#)[\[11\]](#).
- **PEG-Lipid** (e.g., DMG-PEG2000): A lipid conjugated to a polyethylene glycol (PEG) chain. During formulation, it helps control the particle size. Post-formulation, it forms a hydrophilic corona on the LNP surface, which provides a steric barrier that prevents particle aggregation and reduces opsonization (tagging by the immune system), thereby increasing circulation half-life in vivo[\[6\]](#)[\[11\]](#). The concentration of the PEG-lipid must be carefully optimized, as too much can inhibit cellular uptake[\[6\]](#)[\[12\]](#).

LNP Formulation Workflow

The following diagram illustrates the microfluidic-based workflow for producing siRNA-LNPs.



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Caption: Microfluidic workflow for siRNA-LNP formulation.

Step-by-Step Formulation Protocol

This protocol is based on the widely adopted microfluidic mixing method for preparing siRNA-LNPs with a target size of ~80-100 nm.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Reagent and Stock Solution Preparation

- Aqueous Phase Buffer: Prepare a 25-50 mM sodium citrate or acetate buffer and adjust the pH to 4.0. Filter through a 0.22 μ m filter. This low pH is critical for protonating the ionizable aminolipid.[\[13\]](#)[\[15\]](#)
- siRNA Solution: Dissolve the lyophilized siRNA in the aqueous phase buffer to a desired concentration (e.g., 0.2 mg/mL). Ensure it is fully dissolved.
- Lipid Stock Solution (in Ethanol): Prepare a stock solution of the four lipid components in 100% ethanol. A commonly used molar ratio is 50% ionizable lipid, 10% DSPC, 38.5% Cholesterol, and 1.5% PEG-lipid.[\[15\]](#)[\[16\]](#)
 - Example Calculation for a 12.5 mM Total Lipid Stock:
 - Ionizable Lipid (e.g., MC3, MW=642.1 g/mol): 4.01 mg/mL
 - DSPC (MW=790.1 g/mol): 0.99 mg/mL
 - Cholesterol (MW=386.7 g/mol): 1.86 mg/mL
 - DMG-PEG2000 (MW=2509.3 g/mol): 0.47 mg/mL
 - Vortex thoroughly until all lipids are completely dissolved. This may require gentle warming. Store lipid stocks at -20°C.

Microfluidic Mixing for LNP Assembly

This step requires a microfluidic mixing system, such as a NanoAssemblr™ platform or a similar setup with a syringe pump and a microfluidic chip (e.g., a staggered herringbone micromixer).[\[5\]](#)[\[14\]](#)

- System Setup: Prime the system according to the manufacturer's instructions to remove any air bubbles.

- **Load Syringes:** Load the lipid-ethanol solution into one syringe (the organic phase) and the siRNA-buffer solution into another (the aqueous phase).
- **Set Mixing Parameters:**
 - **Flow Rate Ratio (FRR):** Set the FRR of the aqueous phase to the organic phase at 3:1. This ensures rapid dilution of the ethanol, causing the lipids to precipitate and self-assemble around the siRNA payload.[\[15\]](#)
 - **Total Flow Rate (TFR):** Set the TFR to 12 mL/min. The high flow rate ensures chaotic and rapid mixing, which is crucial for producing small, monodisperse nanoparticles.[\[15\]](#)
- **Initiate Mixing:** Start the syringe pumps. The two solutions will converge in the microfluidic chip, and the LNP-siRNA complexes will form instantaneously.
- **Collect Product:** Collect the milky-white LNP suspension from the outlet port into a sterile tube. The final ethanol concentration will be approximately 25%.

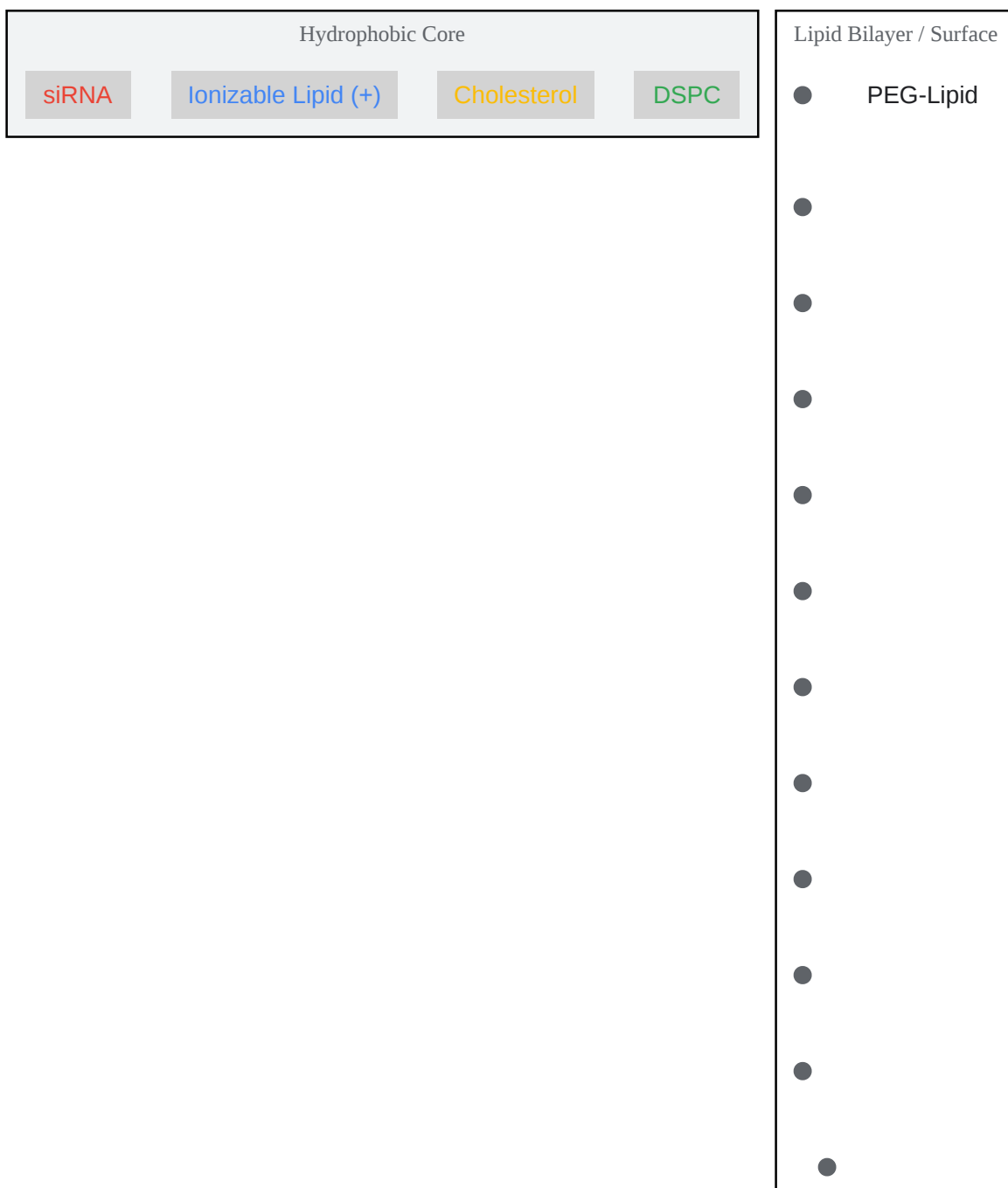
Downstream Processing and Purification

The collected formulation must be purified to remove ethanol and exchange the external buffer to a physiologically compatible one (e.g., phosphate-buffered saline, PBS, pH 7.4).

- **Dialysis:** Transfer the LNP suspension to a dialysis cassette (e.g., 10 kDa MWCO).
- **Buffer Exchange:** Dialyze against sterile PBS (pH 7.4) at 4°C. Perform at least three buffer exchanges over 12-24 hours, with each exchange using at least 100x the volume of the sample. This process removes the ethanol and raises the external pH, rendering the LNP surface nearly neutral.[\[14\]](#)
- **Sterilization:** Recover the dialyzed LNP formulation and sterile-filter it through a 0.22 µm syringe filter to remove any large aggregates and ensure sterility.
- **Storage:** Store the final siRNA-LNP formulation at 2-8°C. For long-term storage, freezing at -20°C or -80°C may be possible, but stability must be validated, and the use of cryoprotectants like sucrose or trehalose is often required to prevent aggregation during freeze-thaw cycles.[\[4\]](#)[\[16\]](#)[\[17\]](#)

Biophysical Characterization of siRNA-LNPs

Thorough characterization is essential to ensure batch-to-batch consistency and to predict in vivo performance.



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Caption: Simplified structure of an siRNA-loaded aminolipid LNP.

Size, Polydispersity, and Zeta Potential

- Method: Dynamic Light Scattering (DLS) is used to measure the hydrodynamic diameter (Z-average size) and the Polydispersity Index (PDI). PDI is a measure of the heterogeneity of particle sizes in the sample. Zeta potential is measured using Laser Doppler Velocimetry to determine the surface charge.[12]
- Protocol:
 - Dilute a small aliquot of the LNP sample in PBS (pH 7.4) to an appropriate concentration for the instrument.
 - Equilibrate the sample to 25°C.
 - Perform the measurement according to the instrument's protocol.
- Acceptance Criteria:
 - Z-average Size: Typically 70-120 nm for systemic delivery.
 - PDI: < 0.2, indicating a monodisperse and homogeneous population.
 - Zeta Potential: Close to neutral (-10 mV to +10 mV) at pH 7.4.

siRNA Encapsulation Efficiency (EE%)

- Method: The Quant-iT RiboGreen assay is a sensitive fluorescence-based method used to quantify RNA. EE% is determined by measuring the amount of siRNA accessible to the dye before and after lysing the nanoparticles with a detergent.[8][18]
- Protocol:
 - Prepare a Standard Curve: Create a dilution series of the free siRNA stock in an appropriate buffer (e.g., TE buffer) to generate a standard curve.
 - Prepare LNP Samples: Prepare two sets of diluted LNP samples.

- Set A (Intact LNPs): Dilute LNPs in TE buffer. This measures unencapsulated siRNA.
- Set B (Lysed LNPs): Dilute LNPs in TE buffer containing a final concentration of 0.5-1% Triton X-100 to disrupt the particles. This measures total (encapsulated + unencapsulated) siRNA.[\[19\]](#)
- Assay: Add the RiboGreen reagent to all standard curve wells and sample wells. Incubate for 5 minutes in the dark.
- Measure Fluorescence: Read the fluorescence on a plate reader (Excitation ~480 nm, Emission ~520 nm).
- Calculate EE%:
 - Determine the siRNA concentration in Set A and Set B using the standard curve.
 - Calculate EE% using the formula: $EE\% = ((\text{Total siRNA} - \text{Free siRNA}) / \text{Total siRNA}) * 100$
- Acceptance Criteria: $EE\% > 90\%$ is typically desired.

Particle Morphology

- Method: Cryogenic Transmission Electron Microscopy (Cryo-TEM) provides direct visualization of the nanoparticles, offering insights into their size, shape, and internal structure. It can reveal if the particles are spherical and have an electron-dense core, which is characteristic of siRNA-LNPs.[\[13\]](#)[\[20\]](#)

Data Summary Table

The results of the characterization should be clearly documented.

Parameter	Method	Target Value	Example Result (Batch 1)
Z-Average Diameter (nm)	DLS	70 - 120 nm	85.2 nm
Polydispersity Index (PDI)	DLS	< 0.2	0.115
Zeta Potential (mV)	LDV	-10 to +10 mV	-4.5 mV
Encapsulation Efficiency	RiboGreen Assay	> 90%	96.3%
Morphology	Cryo-TEM	Spherical, dense core	Confirmed

Conclusion and Best Practices

This guide outlines a robust and reproducible method for the formulation and characterization of siRNA-loaded aminolipid LNPs. The success of any LNP formulation relies on meticulous attention to detail, from the quality of the raw materials to the precise control of mixing parameters.

Key Best Practices:

- **Lipid Quality:** Use high-purity lipids and store them under appropriate conditions (e.g., -20°C, under argon) to prevent oxidation.
- **RNA Integrity:** Ensure the siRNA is of high quality and free of nucleases.
- **Parameter Control:** The TFR and FRR in the microfluidic system are critical parameters that directly influence LNP size and PDI. Maintain these consistently.
- **Stability Testing:** Long-term stability of the final formulation at the intended storage temperature should always be assessed by monitoring the key characterization parameters over time.^{[4][17]}

By following this protocol, researchers can reliably produce high-quality siRNA-LNPs, paving the way for successful in vitro and in vivo studies in the field of RNAi therapeutics.

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